

# managing ACCase inhibitor resistance in grass weeds

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## Compound Focus: Fluazifop-p-butyl

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## Understanding ACCase Inhibitor Resistance

**ACCase-inhibiting herbicides** control grass weeds by disrupting a key enzyme in fatty acid synthesis. Resistance often evolves from repeated use and can involve two main mechanisms [1] [2]:

- **Target-Site Resistance (TSR):** Mutations in the gene encoding the ACCase enzyme prevent the herbicide from binding effectively.
- **Non-Target-Site Resistance (NTSR):** Enhanced metabolic processes, often mediated by enzymes like cytochrome P450s or GSTs, detoxify the herbicide before it can act.

These mechanisms can occur independently or coexist within a single weed population, leading to complex **cross-resistance** (resistance to multiple herbicides within the same class) and **multiple-resistance** (resistance to herbicides from different classes) [2] [3].

## Documented Target-Site Mutations and Cross-Resistance Profiles

Research across various grass weed species and geographies has identified specific amino acid substitutions in the ACCase enzyme that confer distinct resistance patterns. The following table summarizes key mutations and their documented cross-resistance profiles to help diagnose resistance.

| Amino Acid Substitution (Position) | Reported Weed Species   | Cross-Resistance Profile (Herbicide Class)                                     | Citations |
|------------------------------------|---|--|-----------|
| Ile-1781-Leu                       | Short-spike canarygrass, Blackgrass, Italian ryegrass         | APP, CHD, PPZ (Pinoxaden) [1] [2] [4]  |           |
| Trp-2027-Cys/Ser                   | Southern crabgrass, Short-spike canarygrass, Italian ryegrass | APP, PPZ (Pinoxaden); variable response to CHD [1] [4] [5]                     |           |
| Ile-2041-Asn/Val/Thr               | Spring milletgrass, Italian ryegrass, Southern crabgrass      | APP; generally remains <b>susceptible</b> to CHD (e.g., clethodim) [4] [6] [5] |           |
| Asp-2078-Gly                       | Short-spike canarygrass, Italian ryegrass                     | APP, CHD, PPZ [1] [4]  |           |

APP: Aryloxyphenoxypropionate (FOPs); CHD: Cyclohexanedione (DIMs); PPZ: Phenylpyrazoline (DENs)

## Experimental Protocols for Resistance Diagnosis

A systematic approach is required to confirm and elucidate the mechanism of resistance.

### Whole-Plant Dose-Response Assay

This bioassay is the foundational step to confirm resistance and determine its level [2] [6].

- **Plant Material:** Grow susceptible (S) and putative resistant (R) biotypes under controlled conditions.
- **Herbicide Application:** Apply a series of doses of the ACCase-inhibiting herbicide (e.g., from 0.125x to 8x the recommended field rate) at the 3-5 leaf stage (BBCH 13-15).
- **Data Collection:** Assess visual injury (0-100%) and measure above-ground fresh weight at 21-28 days after treatment.
- **Data Analysis:** Calculate the herbicide dose required to reduce plant growth by 50% (GR<sub>50</sub>). The **Resistance Factor (RF)** is calculated as  $RF = GR_{50}(R) / GR_{50}(S)$ .

## Investigating Non-Target-Site Resistance (NTSR)

If metabolic resistance is suspected, the following experiment can provide evidence [2] [3].

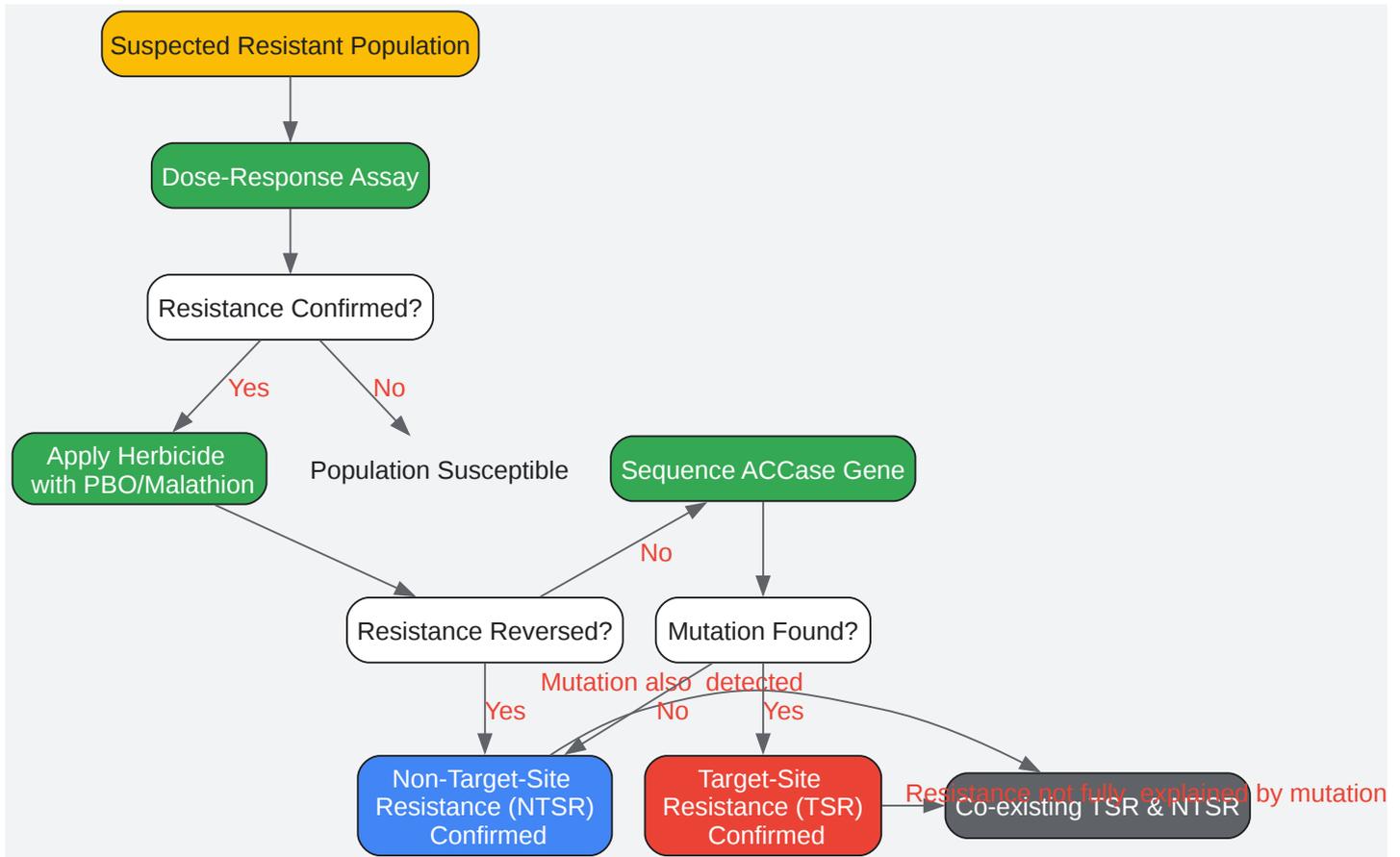
- **Objective:** To determine if herbicide resistance is reversed by enzyme inhibitors.
- **Method:**
  - Pre-treat plants with a cytochrome P450 inhibitor like **malathion** or **piperonyl butoxide (PBO)** 2 hours before applying the ACCase-inhibiting herbicide.
  - Apply the herbicide at a diagnostic dose.
- **Interpretation:** A significant increase in herbicide efficacy (e.g., reduced survival or fresh weight) in the R population when the inhibitor is used provides strong evidence for P450-mediated metabolic resistance [2].

## Molecular Analysis for Target-Site Mutations

To identify specific TSR mutations [4] [5]:

- **DNA Extraction:** Isolate genomic DNA from fresh leaf tissue of treated and untreated plants.
- **PCR Amplification:** Amplify the region of the ACCase gene encoding the carboxyl-transferase (CT) domain using specific primers.
- **Mutation Detection:**
  - **Sequencing:** Sanger sequence the PCR products and align them with a reference susceptible sequence to identify single nucleotide polymorphisms (SNPs).
  - **dCAPS Assay:** A more efficient method for genotyping known mutations in large numbers of plants. It uses restriction enzymes that cut PCR products based on the presence of the specific mutation.

The following diagram illustrates the logical workflow for diagnosing the mechanism of resistance.



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## Frequently Asked Questions (FAQs) for Researchers

**Q1: A population survived an ACCase herbicide application. My dose-response assay confirms resistance to pinoxaden (DEN) and clodinafop (APP), but not to clethodim (CHD). What is the most likely mechanism?** This pattern strongly suggests **target-site resistance**. Specific mutations, such as **Ile-2041-Asn** or **Trp-2027-Cys**, are frequently documented to confer resistance to APPs and DENs while

maintaining susceptibility to CHD herbicides [6] [5]. Molecular analysis of the ACCase gene is recommended to identify the specific mutation.

**Q2: In my experiments, resistance to ACCase inhibitors is partially reversed when I pre-treat plants with PBO. However, I also found a known resistance-endowing mutation in some plants. How should I interpret this?** This indicates that both **non-target-site (NTSR)** and **target-site resistance (TSR)** mechanisms are present within the population. The PBO reversal implicates cytochrome P450-mediated enhanced metabolism. The coexistence of both mechanisms in a single population is common and can lead to higher resistance levels and more complex resistance patterns, making management more challenging [2] [3].

**Q3: Are there any fitness costs associated with ACCase target-site mutations?** Fitness costs (e.g., reduced growth or competitive ability) can occur but are not universal. Some studies on spring milletgrass with the Ile-2041-Thr mutation found **no significant fitness cost**, with resistant plants showing similar growth and competitive ability against wheat as susceptible plants [6]. However, this is mutation and species-specific, and should not be relied upon as a sole management strategy.

**Q4: What effective chemical alternatives remain for managing ACCase-resistant grass weeds?** Research consistently shows that **pre-emergence herbicides** with different sites of action are crucial. Studies in Greece and Spain found that soil-applied herbicides like **prosulfocarb** (VLCFA inhibitor) and mixtures like **chlorotoluron + diflufenican** provided excellent control of resistant blackgrass and ryegrass populations [2] [3]. Integrating non-chemical methods is essential for sustainable management.

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## References

1. Cross-resistance mechanisms to ACCase-inhibiting ... [sciencedirect.com]
2. and ALS-Inhibitors and Its Competition with Winter Wheat [pmc.ncbi.nlm.nih.gov]
3. Resistance to ALS and ACCase Inhibiting Herbicides in ... [pmc.ncbi.nlm.nih.gov]

4. Resistance to Acetyl Coenzyme A Carboxylase (ACCase) ... [mdpi.com]
5. Resistance patterns and molecular basis to ACCase ... [cambridge.org]
6. Acetyl-CoA carboxylase herbicide resistance and fitness of ... [notulaebotanicae.ro]

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